

# Application Note: Accelerated Weathering Testing of Polymers with UV Absorbers

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## Compound of Interest

**Compound Name:** 4-Dodecyloxy-2-hydroxybenzophenone

**CAS No.:** 2985-59-3

**Cat. No.:** B167135

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This application note provides a detailed protocol for conducting accelerated weathering tests on polymeric materials, with a specific focus on evaluating the efficacy of UV absorbers. Understanding the durability of polymers and the protective capabilities of additives is crucial for a wide range of applications, from medical devices and drug delivery systems to packaging and coatings. Accelerated weathering tests simulate the damaging effects of sunlight, temperature, and moisture in a laboratory setting, providing valuable data on material performance in a fraction of the time required for natural outdoor exposure.<sup>[1][2][3][4][5]</sup>

## Introduction to Polymer Degradation and UV Protection

Polymers are susceptible to degradation upon exposure to environmental stressors, particularly ultraviolet (UV) radiation from sunlight. This degradation, known as photo-oxidation, can lead to a variety of undesirable changes in the material's properties, including:

- **Color Fading and Yellowing:** Changes in the chemical structure of the polymer can alter its ability to absorb and reflect light, leading to discoloration.[6]
- **Loss of Gloss:** Surface degradation can cause a reduction in the smoothness and reflectivity of the polymer.
- **Embrittlement and Cracking:** Chain scission and cross-linking of polymer chains can reduce flexibility and lead to the formation of microcracks.[6]
- **Reduced Mechanical Strength:** Degradation can compromise the tensile strength, impact resistance, and other mechanical properties of the polymer.[1][7]

UV absorbers are additives incorporated into polymers to protect them from the damaging effects of UV radiation.[4] They function by absorbing harmful UV rays and dissipating the energy as harmless heat, thereby preventing the initiation of the photo-oxidative degradation process.[4] Hindered Amine Light Stabilizers (HALS) are another class of stabilizers that act as radical scavengers, interrupting the degradation cascade.[4] Often, a combination of UV absorbers and HALS is used to provide comprehensive protection.

## Experimental Protocols

This section outlines a detailed protocol for accelerated weathering testing based on widely recognized ASTM and ISO standards.[2][8][9][10][11][12][13][14]

## Materials and Equipment

- **Polymer Samples:** Prepare test specimens of the polymer with and without the UV absorber. Control samples (without UV absorber) are essential for comparison. Specimen dimensions should be standardized, for example, 75 mm x 150 mm flat panels.[8]
- **Accelerated Weathering Chamber:** A fluorescent UV lamp apparatus (e.g., QUV tester) or a xenon arc lamp apparatus is required.[2][12][15]
  - **Fluorescent UV (QUV):** Utilizes UVA-340 lamps to simulate the short-wavelength UV portion of sunlight.[11][13]
  - **Xenon Arc:** Provides a full-spectrum simulation of natural sunlight.[10][12][15]

- Spectrocolorimeter or Spectrophotometer: For measuring color change (CIELAB  $\Delta E^*$ ).
- Gloss Meter: For measuring gloss retention.
- Universal Testing Machine: For evaluating mechanical properties (e.g., tensile strength, elongation at break).

## Experimental Procedure

### Step 1: Sample Preparation and Conditioning

- Prepare a sufficient number of replicate specimens for each material (polymer with and without UV absorber) to be tested at various exposure intervals.
- Clean the specimens to remove any surface contaminants.
- Condition the specimens at a standard laboratory atmosphere (e.g.,  $23^{\circ}\text{C} \pm 2^{\circ}\text{C}$  and  $50\% \pm 5\%$  relative humidity) for at least 24 hours prior to testing.[8]

### Step 2: Accelerated Weathering Exposure

The following are example test cycles based on ASTM G154 for a fluorescent UV apparatus. Specific conditions should be chosen based on the material and its intended application.

ASTM G154 Cycle 1 (Typical for General Plastics):

Step	Function	Duration	Irradiance (at 340 nm)	Temperature
1	UV Exposure	8 hours	0.89 W/m <sup>2</sup>	60°C (Black Panel)
2	Condensation	4 hours	Off	50°C (Black Panel)

- Place the conditioned specimens in the sample holders of the accelerated weathering chamber.

- Program the chamber to run the selected test cycle.
- Periodically remove specimens at predetermined intervals (e.g., 250, 500, 1000, 2000 hours) for evaluation.

### Step 3: Property Evaluation

At each exposure interval, evaluate the following properties for both the control and UV-stabilized polymer samples:

- Visual Inspection: Note any visible changes such as cracking, crazing, or chalking.
- Color Measurement: Use a spectrophotometer to measure the CIELAB L, a, and b\* values. Calculate the total color change ( $\Delta E$ ) using the following formula:  $\Delta E = [(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]^{1/2}$
- Gloss Measurement: Use a gloss meter to measure the specular gloss at a specified angle (e.g., 60°). Calculate the percent gloss retention relative to the unexposed sample.
- Mechanical Testing: Perform tensile tests using a universal testing machine to determine properties such as tensile strength, elongation at break, and modulus of elasticity.

## Data Presentation

The following tables present representative data illustrating the protective effect of a UV absorber in a polymer subjected to accelerated weathering.

Table 1: Color Change ( $\Delta E^*$ ) of Polymer Samples

Exposure Time (hours)	Polymer without UV Absorber ( $\Delta E$ )	Polymer with UV Absorber ( $\Delta E$ )
0	0.0	0.0
500	5.2	1.5
1000	9.6	2.8
2000	15.8	4.5

Table 2: Gloss Retention (%) of Polymer Samples

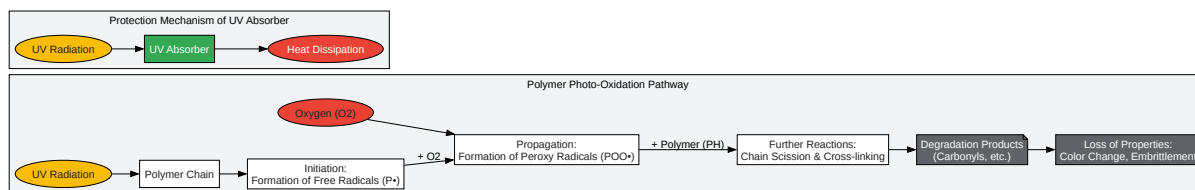
Exposure Time (hours)	Polymer without UV Absorber (%)	Polymer with UV Absorber (%)
0	100	100
500	75	95
1000	50	88
2000	25	75

Table 3: Tensile Strength Retention (%) of Polymer Samples

Exposure Time (hours)	Polymer without UV Absorber (%)	Polymer with UV Absorber (%)
0	100	100
500	85	98
1000	65	92
2000	40	85

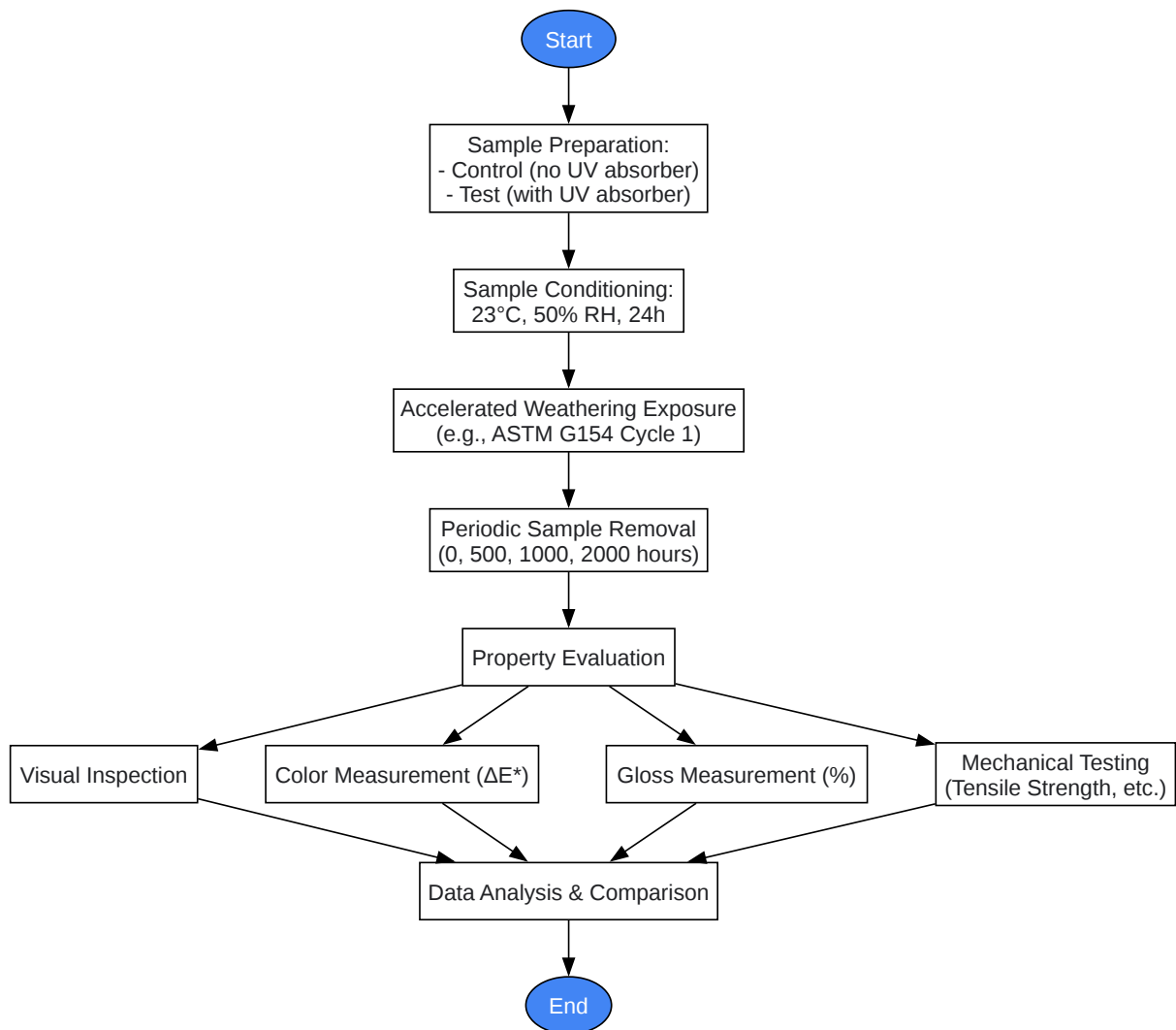
## Mandatory Visualization

The following diagrams illustrate the key processes involved in polymer degradation and the experimental workflow for accelerated weathering testing.



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Caption: Mechanism of Polymer Photo-Oxidation and UV Absorber Protection.



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Caption: Experimental Workflow for Accelerated Weathering Testing.

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## References

- 1. A Review of Weathering Studies in Plastics and Biocomposites—Effects on Mechanical Properties and Emissions of Volatile Organic Compounds (VOCs) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. UV Accelerated Weathering Test: Features, Diagram, Uses, and Standards [[prestoenviro.com](https://www.prestoenviro.com)]
- 3. [qualitest.ae](https://www.qualitest.ae) [[qualitest.ae](https://www.qualitest.ae)]
- 4. [paint.org](https://www.paint.org) [[paint.org](https://www.paint.org)]
- 5. [docs.paint.org](https://docs.paint.org) [[docs.paint.org](https://docs.paint.org)]
- 6. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 7. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 8. UV Weathering Test Chamber Procedure as per ASTM G154 [[pacorr.com](https://www.pacorr.com)]
- 9. ASTM G154 - Accelerated Weathering - ICC Evaluation Service, LLC (ICC-ES) [[icc-es.org](https://www.icc-es.org)]
- 10. [micomlab.com](https://www.micomlab.com) [[micomlab.com](https://www.micomlab.com)]
- 11. ASTM G154 | Q-Lab [[q-lab.com](https://www.q-lab.com)]
- 12. Xenon-Arc Accelerated Exposure [[intertek.com](https://www.intertek.com)]
- 13. [lib-chamber.com](https://www.lib-chamber.com) [[lib-chamber.com](https://www.lib-chamber.com)]
- 14. Accelerated Weathering (QUV) ASTM G154, ASTM D4329, ASTM D4587, ISO 4892 [[intertek.com](https://www.intertek.com)]
- 15. [ardl.com](https://www.ardl.com) [[ardl.com](https://www.ardl.com)]
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